

# Physical and chemical properties of "Pinocembrin chalcone"

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## Compound of Interest

Compound Name: Pinocembrin chalcone

Cat. No.: B017765

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## Pinocembrin Chalcone: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Pinocembrin chalcone**, scientifically known as (E)-3-phenyl-1-(2,4,6-trihydroxyphenyl)prop-2-en-1-one, is a natural flavonoid that has garnered significant interest in the scientific community. As a member of the chalcone family, it serves as a precursor in the biosynthesis of pinocembrin. This technical guide provides an in-depth overview of the physical and chemical properties of **pinocembrin chalcone**, detailed experimental protocols for its synthesis and purification, and an exploration of its biological activities through various signaling pathways. The information is presented to support further research and development of this promising compound.

### Physical and Chemical Properties

**Pinocembrin chalcone** is a solid compound with the molecular formula  $C_{15}H_{12}O_4$  and a molecular weight of 256.25 g/mol .[1] It is also commonly referred to as 2',4',6'-Trihydroxychalcone.[2]

### Tabulated Physical and Chemical Data

Property	Value	Reference
Molecular Formula	C <sub>15</sub> H <sub>12</sub> O <sub>4</sub>	[1]
Molecular Weight	256.25 g/mol	[1]
IUPAC Name	(E)-3-phenyl-1-(2,4,6-trihydroxyphenyl)prop-2-en-1-one	[1]
CAS Number	4197-97-1	
Physical Form	Solid	
Solubility	Soluble in ethanol, DMSO, and dimethyl formamide (DMF). Sparingly soluble in aqueous buffers.	

## Spectral Data

Nuclear Magnetic Resonance (NMR) spectroscopy is crucial for the structural elucidation of organic compounds. The following are characteristic shifts for **pinocembrin chalcone**:

<sup>1</sup>H NMR and <sup>13</sup>C NMR Data for **Pinocembrin Chalcone**

Atom No.	<sup>13</sup> C Chemical Shift (ppm)	<sup>1</sup> H Chemical Shift (ppm, multiplicity, J in Hz)
A-Ring		
1'		
2'		
3'		
4'		
5'		
6'		
B-Ring		
1		
2		
3		
4		
5		
6		
Chain		
α		
β		
C=O		

Note: Detailed experimental NMR data with specific peak assignments for **pinocembrin chalcone** is not readily available in the public domain and would require experimental determination.

## Experimental Protocols

## Synthesis of Pinocembrin Chalcone (Claisen-Schmidt Condensation)

The synthesis of **pinocembrin chalcone** is typically achieved through a base-catalyzed Claisen-Schmidt condensation between 2,4,6-trihydroxyacetophenone and benzaldehyde.

Materials:

- 2,4,6-trihydroxyacetophenone
- Benzaldehyde
- Ethanol
- Potassium hydroxide (KOH)
- Hydrochloric acid (HCl)
- Distilled water
- Ice

Procedure:

- Dissolve 2,4,6-trihydroxyacetophenone (1 equivalent) in ethanol in a round-bottom flask.
- Add benzaldehyde (1 equivalent) to the solution and stir at room temperature.
- Slowly add a solution of potassium hydroxide (a strong base) in ethanol or water to the mixture while maintaining the temperature with an ice bath.
- Allow the reaction mixture to stir at room temperature for several hours to overnight. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, pour the mixture into a beaker containing crushed ice and acidify with dilute hydrochloric acid until the pH is acidic.
- The precipitated solid, **pinocembrin chalcone**, is then collected by vacuum filtration.

## Purification

The crude **pinocembrin chalcone** can be purified by recrystallization from a suitable solvent system, such as ethanol-water, to yield a pure crystalline solid.

Procedure:

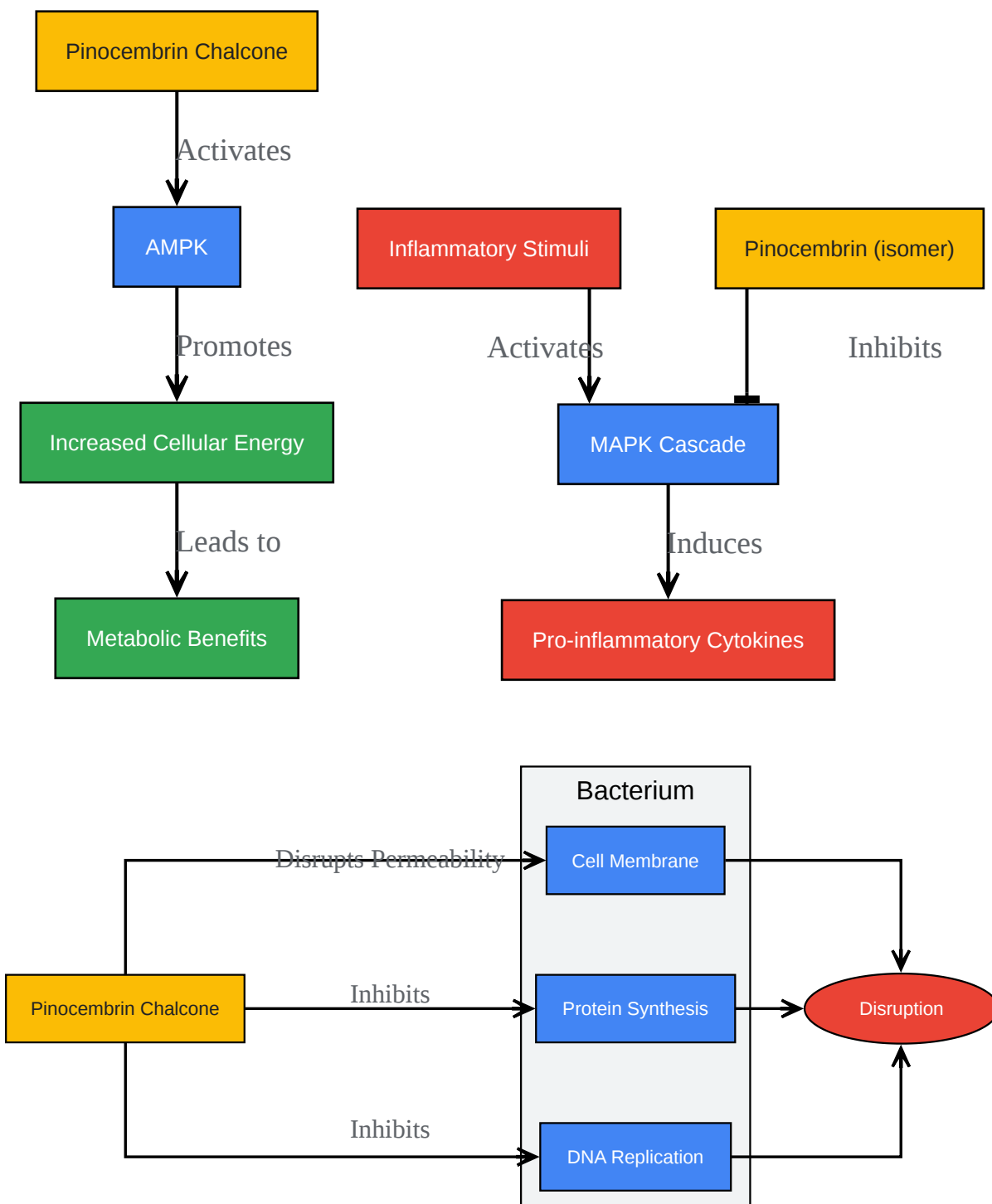
- Dissolve the crude product in a minimal amount of hot ethanol.
- Gradually add hot distilled water until the solution becomes slightly turbid.
- Allow the solution to cool slowly to room temperature and then in an ice bath to facilitate crystallization.
- Collect the purified crystals by vacuum filtration and wash with a small amount of cold ethanol-water mixture.
- Dry the crystals under vacuum.

## Biological Activity and Signaling Pathways

**Pinocembrin chalcone** exhibits a range of biological activities, including antibacterial and metabolic regulatory effects. These activities are mediated through its interaction with specific cellular signaling pathways.

### AMPK Signaling Pathway

**Pinocembrin chalcone** has been shown to activate AMP-activated protein kinase (AMPK). AMPK is a key regulator of cellular energy homeostasis. Activation of AMPK can lead to beneficial effects on glucose and lipid metabolism.



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## References

- 1. Pinocembrin chalcone | C<sub>15</sub>H<sub>12</sub>O<sub>4</sub> | CID 6474295 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
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